

# Boc-5-hydroxy-D-tryptophan physicochemical properties

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## Compound of Interest

**Compound Name:** Boc-5-hydroxy-D-tryptophan

**Cat. No.:** B12284219

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## Technical Whitepaper: Boc-5-hydroxy-D-tryptophan

Physicochemical Profiling, Synthetic Utility, and Handling Protocols

### Part 1: Executive Summary

**Boc-5-hydroxy-D-tryptophan** (CAS: 102838-87-9) is a specialized non-proteinogenic amino acid derivative used primarily in the synthesis of protease-resistant peptidomimetics and neuroactive analogs.[1][2] By combining the metabolic stability of the D-stereoisomer with the serotonin-precursor functionality of the 5-hydroxyindole moiety, this compound serves as a critical building block for therapeutic candidates targeting the central nervous system (CNS) and metabolic pathways.

This guide provides a definitive technical analysis of its physicochemical properties, handling requirements, and application in solid-phase peptide synthesis (SPPS).[3]

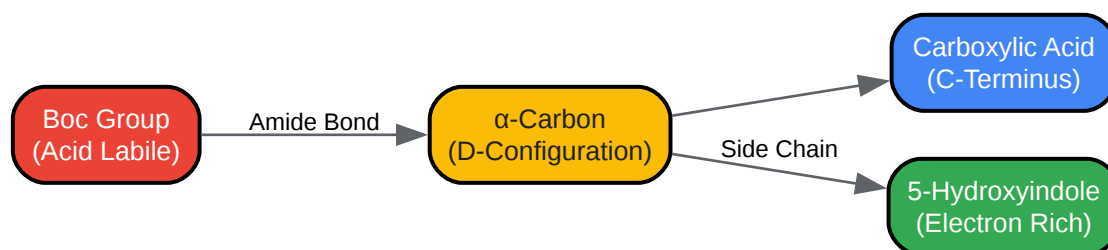
### Part 2: Chemical Identity & Structural Analysis[1]

## Nomenclature and Identification[1]

- IUPAC Name: (2R)-2-[(2-methylpropan-2-yl)oxycarbonylamino]-3-(5-hydroxy-1H-indol-3-yl)propanoic acid
- Common Name: **Boc-5-hydroxy-D-tryptophan**; N-alpha-Boc-5-hydroxy-D-Trp
- CAS Number: 102838-87-9[1][2][4][5][6]
- Molecular Formula: C<sub>16</sub>H<sub>20</sub>N<sub>2</sub>O<sub>5</sub>[3][6]
- Molecular Weight: 320.34 g/mol [3][6]

## Structural Visualization

The following diagram illustrates the core structure, highlighting the acid-labile Boc protecting group and the oxidation-sensitive 5-hydroxyindole side chain.



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Figure 1: Functional decomposition of **Boc-5-hydroxy-D-tryptophan** showing reactive and protective sites.

## Part 3: Physicochemical Properties Matrix[1]

The following data aggregates experimental values and authoritative predictions for CAS 102838-87-9.

Property	Value / Characteristic	Technical Note
Physical State	Off-white to pale grey powder	Color change indicates oxidation.
Solubility	Soluble in DMF, DMSO, MeOH	Poorly soluble in water; hydrophobic Boc group dominates.[3]
Melting Point	~135–140 °C (Decomposes)	Inferred from Boc-D-Trp analogs; avoid high heat.
pKa (COOH)	~3.5	Typical for alpha-amino acids.
pKa (Indole-OH)	~10.5	Phenolic hydroxyl; deprotonates in strong base.
Chirality	D-Isomer (R-configuration)	Confers resistance to enzymatic degradation.
Stability	Air/Light Sensitive	The 5-OH group makes the indole ring electron-rich and prone to oxidation.

## Part 4: Synthetic Utility & Protocols

### Strategic Application in Peptide Synthesis

The incorporation of **Boc-5-hydroxy-D-tryptophan** requires deviation from standard protocols due to the nucleophilicity of the unprotected 5-hydroxyl group and the oxidative sensitivity of the indole ring.

Key Challenges:

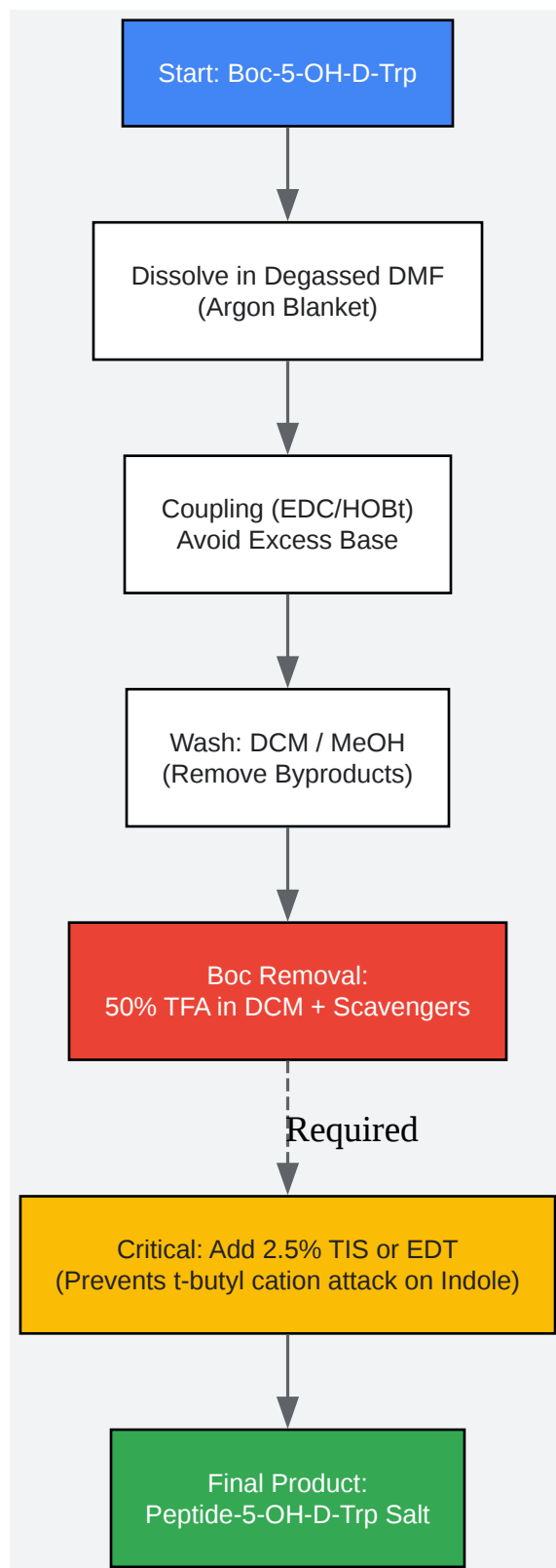
- Oxidation: The electron-rich indole is susceptible to radical oxidation during handling and cleavage.[3]
- O-Acylation: The free 5-hydroxyl group can act as a nucleophile during activation, leading to ester formation (side reaction).[3]

## Optimized Coupling Protocol (Solution Phase)

- Reagents: Use EDC/HOBt or HATU/DIEA.[3]
- Solvent: Anhydrous DMF (Degassed).
- Stoichiometry: 1.1 eq Amino Acid : 1.1 eq Coupling Reagent.
- Reaction Time: 1–2 hours at Room Temperature (Do not heat).

## Deprotection & Cleavage Workflow

The following flowchart outlines the safe handling and deprotection sequence to minimize degradation.



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Figure 2: Step-by-step coupling and deprotection workflow emphasizing oxidation prevention.

## Critical "Expertise" Note on Scavengers

When removing the Boc group with Trifluoroacetic Acid (TFA), the generated tert-butyl cations are highly electrophilic.[3] Without adequate scavengers, these cations will alkylate the electron-rich 5-hydroxyindole ring, resulting in irreversible impurities.[3]

- Recommendation: Always use a cleavage cocktail containing Triisopropylsilane (TIS) or Ethanedithiol (EDT) (e.g., TFA:DCM:TIS 50:45:5).[3]

## Part 5: Handling, Storage & Safety (E-E-A-T)[1]

### Storage Conditions

- Temperature: Store at 2–8°C (Refrigerated). Long-term storage at -20°C is preferred.
- Atmosphere: Inert gas (Argon or Nitrogen) is mandatory.[3] The compound oxidizes to form dark-colored quinone-imine derivatives upon exposure to air.
- Light: Protect from light (Amber vials).[3]

### Safety Profile

- Hazards: Irritant (Skin/Eye/Respiratory).[3]
- PPE: Wear nitrile gloves and safety glasses.[3] Handle inside a fume hood to avoid inhalation of fine dust.[3]

### References

- PubChem. (n.d.).[3][7] 5-Hydroxy-L-tryptophan (Parent Compound Data). National Library of Medicine.[3] Retrieved from [\[Link\]](#)

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### Sources

- [1. 1234880-33-1|\(R\)-Methyl 2-\(\(tert-butoxycarbonyl\)amino\)-3-\(5-hydroxy-1H-indol-3-yl\)propanoate|BLD Pharm \[bldpharm.com\]](#)
- [2. 5241-64-5|Boc-D-Trp-OH|BLD Pharm \[bldpharm.com\]](#)
- [3. L-Tryptophan | C11H12N2O2 | CID 6305 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. Boc-5-hydroxy-D-tryptophan \(1 x 250 mg\) | Reagentia \[reagentia.eu\]](#)
- [5. 102838-87-9|Boc-5-hydroxy-D-tryptophan|BLD Pharm \[bldpharm.com\]](#)
- [6. 102838-87-9 | CAS DataBase \[m.chemicalbook.com\]](#)
- [7. \(+-\)-5-Hydroxytryptophan | C11H12N2O3 | CID 144 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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